

Triisononanoïn: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Triisononanoïn*

CAS No.: 56554-53-1

Cat. No.: B1632803

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CAS Number: 56554-53-1

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Triisononanoïn, identified by CAS number 56554-53-1, is a triester of glycerin and isononanoic acid.[1][2] This synthetic triglyceride is a clear, odorless liquid primarily utilized in the cosmetics and personal care industries as a skin conditioning agent, emollient, solvent, and viscosity controller.[1][3][4] Its excellent thermal stability and low volatility also lend it to applications as a synthetic base oil in lubricants.[5] This technical guide provides a comprehensive overview of **Triisononanoïn**, including its chemical and physical properties, synthesis, applications, and a detailed summary of its toxicological data. Experimental protocols for key safety assessments are detailed, and logical workflows are visualized to support research and development activities.

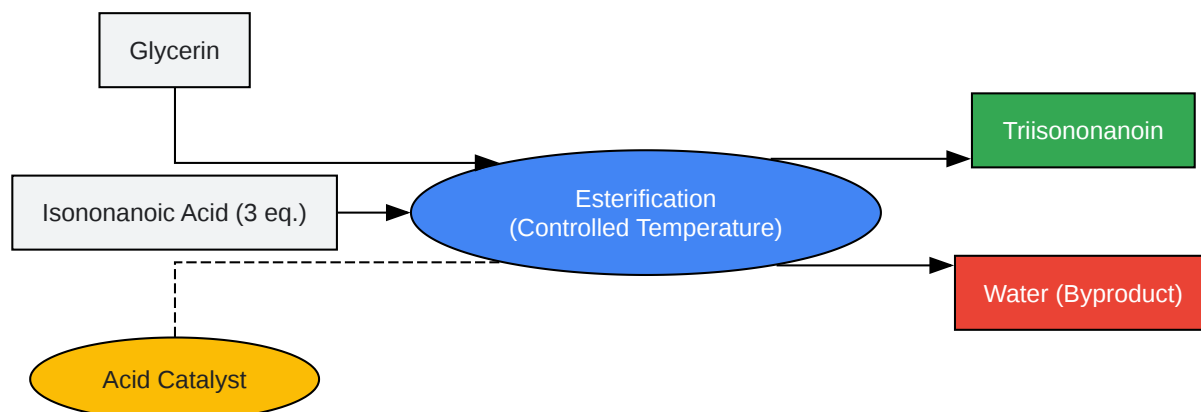
Chemical and Physical Properties

Triisononanoin is characterized by its well-defined chemical and physical properties, which are summarized in the table below. These properties make it a versatile ingredient in various formulations.

Property	Value	Reference
Molecular Formula	C30H56O6	[6]
Molecular Weight	512.8 g/mol	[6]
IUPAC Name	Propane-1,2,3-triyl 3,5,5-trimethylhexanoate	[7][8]
Synonyms	Glyceryl triisononanoate, Isodragol, Propane-1,2,3-triyl tris(3,5,5-trimethylhexanoate)	[6]
Appearance	Clear, odorless liquid	[1]
Boiling Point	516.00 to 517.00 °C @ 760.00 mm Hg (estimated)	[9]
Flash Point	409.00 °F (209.30 °C) (estimated)	[9]
Solubility	Soluble in alcohol; Insoluble in water (1.344e-006 mg/L @ 25 °C estimated)	[9]
logP (o/w)	9.685 (estimated)	[9]

Synthesis

Triisononanoin is synthesized through a chemical process known as esterification. This reaction involves the combination of glycerin (a trihydroxy alcohol) with isononanoic acid (a branched-chain fatty acid) under controlled conditions.[1] The resulting ester is a stable compound that is readily incorporated into various formulations.[1]



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Figure 1: Synthesis of **Triisononanoin** via Esterification.

Applications

The primary applications of **Triisononanoin** are in the cosmetics and personal care industries, with some use in industrial lubricants.

Cosmetic and Personal Care Applications

In cosmetic formulations, **Triisononanoin** serves several functions:

- **Skin Conditioning Agent:** It helps to maintain the skin in good condition by acting as an emollient, keeping the skin soft, smooth, and hydrated.[1][3] It forms a thin, non-greasy layer on the skin's surface that helps to lock in moisture, which is particularly beneficial for dry or sensitive skin.[1]
- **Viscosity Controlling Agent:** It is used to adjust the thickness of cosmetic products, ensuring creams and lotions have the desired consistency for application.[1][3]
- **Solvent:** It can be used as a solvent for other ingredients in a formulation.[4]

Triisononanoin is found in a variety of products, including makeup, creams, lotions, deodorants, and sunscreen products.[10]

Industrial Applications

Due to its excellent thermal stability and low volatility, **Triisononanoïn** is used as a synthetic base oil in high-performance lubricants, such as engine oils, compressor oils, and hydraulic fluids.[\[5\]](#)

Toxicological Profile and Safety Assessment

The safety of **Triisononanoïn** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as used in cosmetic products.[\[10\]](#)

Summary of Toxicological Data

Endpoint	Result	Species	Reference
Acute Oral Toxicity	LD50 > 5 g/kg	Rat	[11]
Acute Dermal Toxicity	LD50 > 2 g/kg	Rat	[11]
Skin Irritation	Predicted to be non-irritating	In vitro (EpiSkin™)	[11]
Skin Sensitization	Negative at 25% and 50%, Positive at 100%	Mouse (LLNA)	[11]
Ocular Irritation	At most, mildly irritating	Rabbit	[12]
Genotoxicity	Negative in a number of in vitro and in vivo assay systems	N/A	[10]

Metabolism

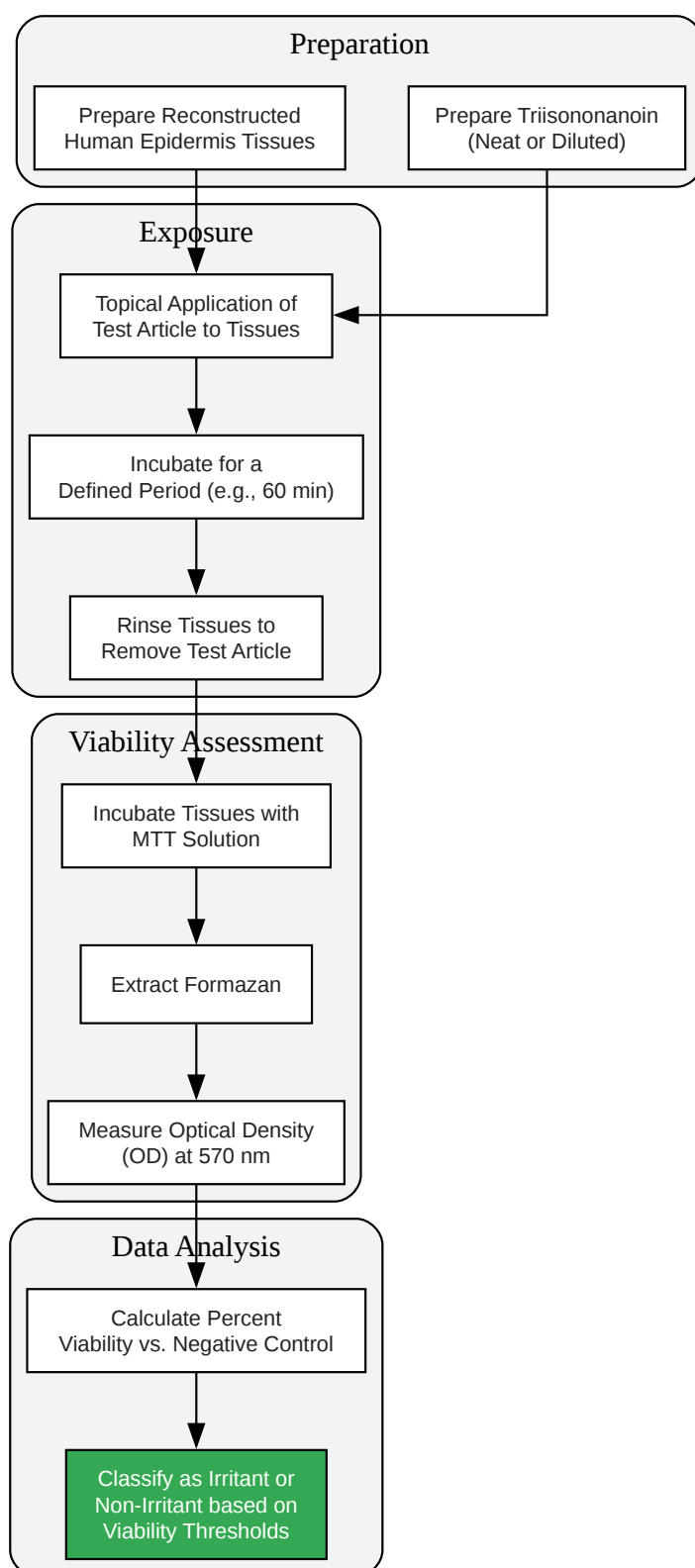
Metabolism data indicate that glyceryl triesters like **Triisononanoïn** follow the same metabolic pathways as dietary fats.[\[10\]](#) They are hydrolyzed into monoglycerides, free fatty acids, and glycerol, which are then absorbed and metabolized.[\[10\]](#)

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the evaluation of cosmetic ingredients. The following are generalized protocols based on standard regulatory guidelines.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (e.g., EpiSkin™)

This protocol is based on the OECD Test Guideline 439.

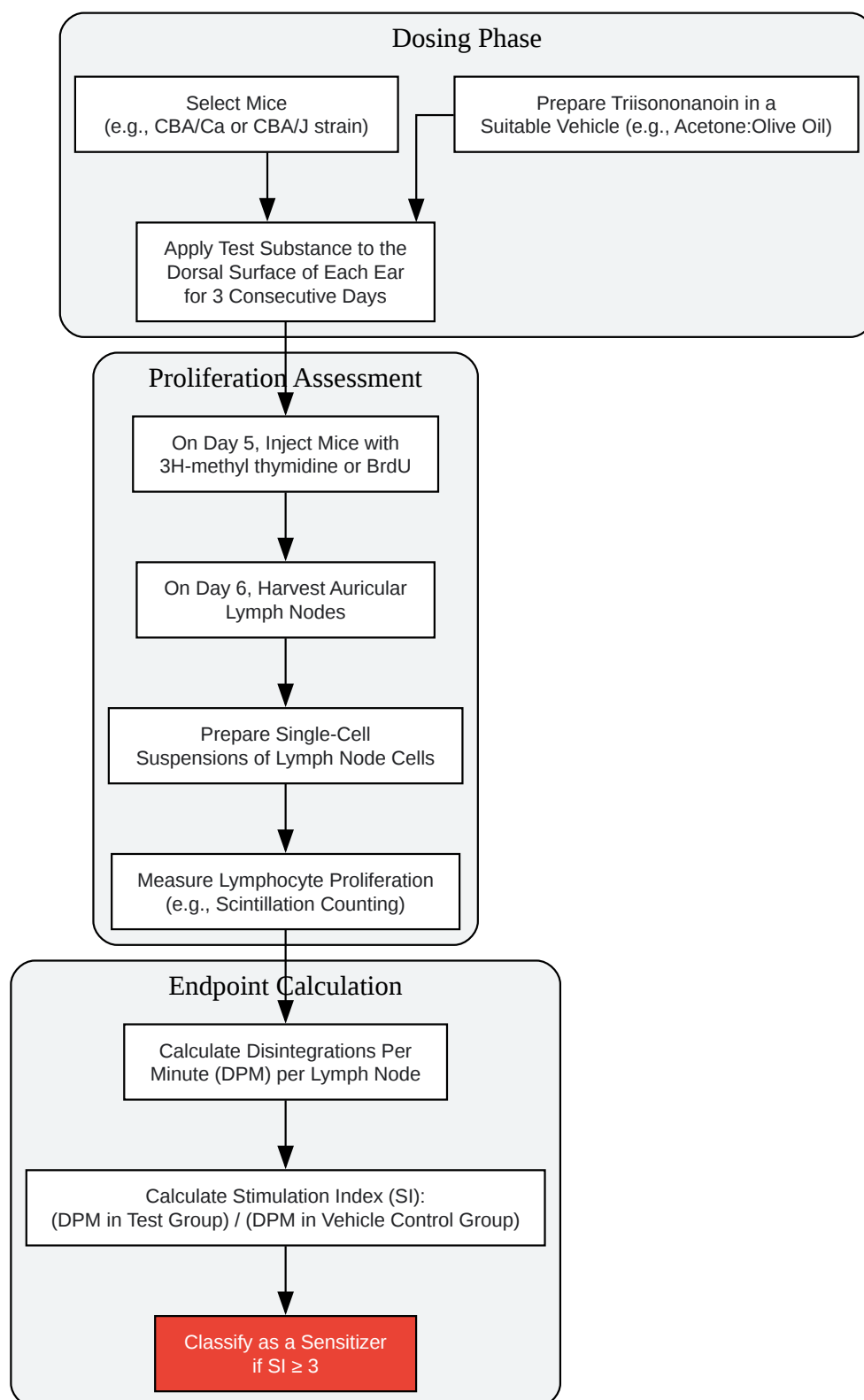


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Figure 2: Workflow for In Vitro Skin Irritation Testing.

Local Lymph Node Assay (LLNA) for Skin Sensitization

This protocol is based on the OECD Test Guideline 429.

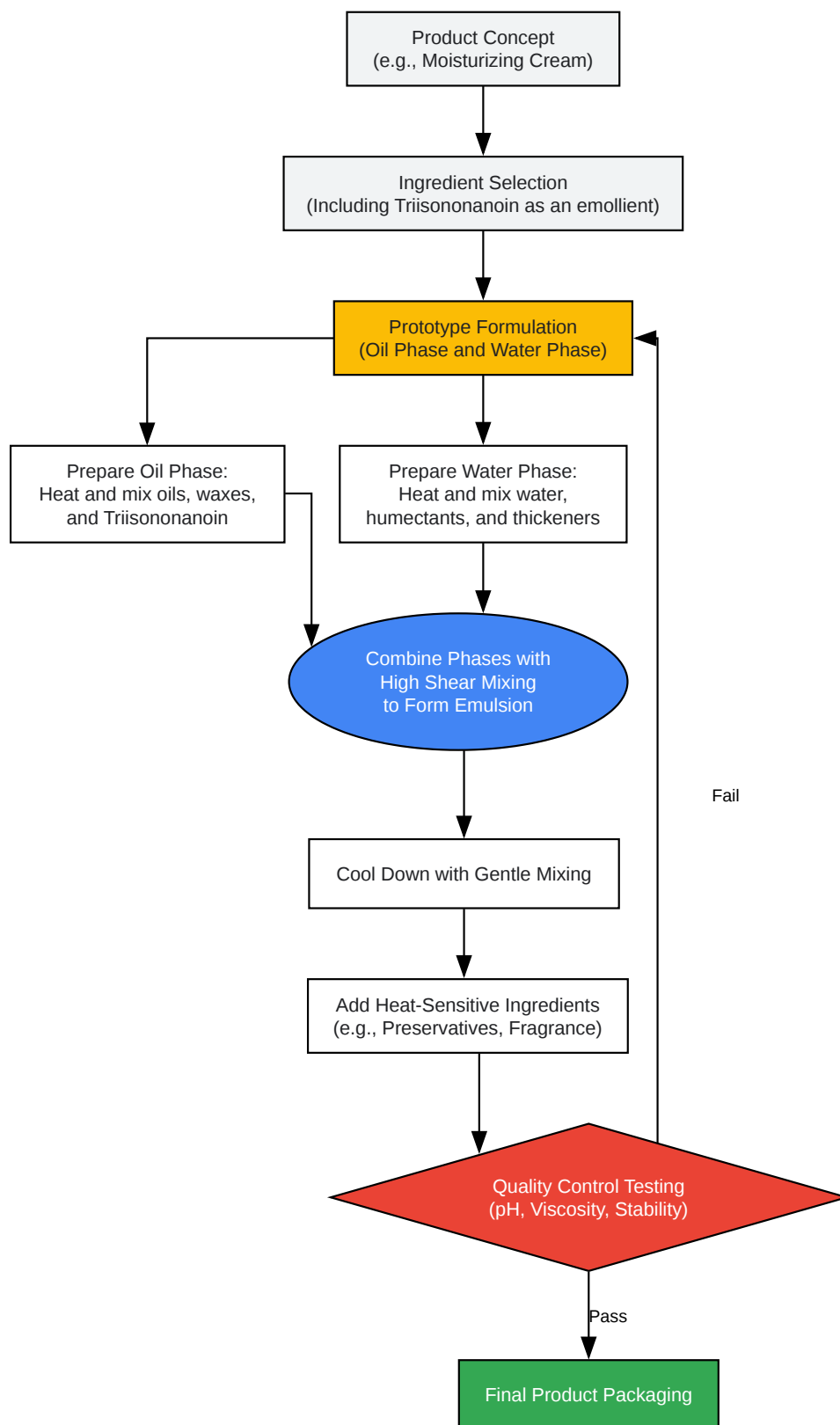


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Figure 3: Experimental Workflow for the Local Lymph Node Assay.

Logical Workflow for Cosmetic Formulation

The incorporation of **Triisononanoïn** into a cosmetic product follows a structured development process.



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Figure 4: Generalized Workflow for Cosmetic Formulation.

Conclusion

Triisononanoïn (CAS 56554-53-1) is a well-characterized synthetic triglyceride with a primary role in the cosmetics industry as a multifunctional ingredient that enhances product texture and skin feel. Its toxicological profile is well-documented, indicating a high degree of safety for its intended use. The information and workflows provided in this guide offer a technical foundation for researchers and formulators working with this versatile emollient. While its current applications are not in the pharmaceutical space, its properties as a stable, non-irritating vehicle could be of interest for topical drug delivery systems.

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- To cite this document: BenchChem. [Triisononanoin: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1632803/docs#triisononanoin-a-comprehensive-technical-review\]](https://www.benchchem.com/product/b1632803/docs#triisononanoin-a-comprehensive-technical-review)

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